

Difurfuryl Disulfide: A Technical Guide to its Solubility and Stability in Aqueous Solutions

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Introduction

Difurfuryl disulfide, a volatile organosulfur compound, is a significant contributor to the aroma of roasted coffee and cooked meats. Beyond its role as a flavor and fragrance component, its chemical properties, particularly its solubility and stability in aqueous environments, are of considerable interest in various scientific disciplines, including food chemistry, materials science, and pharmaceutical research. This technical guide provides a comprehensive overview of the aqueous solubility and stability of difurfuryl disulfide, presenting available quantitative data, outlining experimental methodologies, and visualizing key chemical pathways.

Solubility of Difurfuryl Disulfide in Aqueous Solutions

The solubility of a compound in an aqueous medium is a critical parameter that influences its bioavailability, reactivity, and environmental fate. Difurfuryl disulfide is characterized by its limited solubility in water.

Quantitative Solubility Data

Published data on the aqueous solubility of difurfuryl disulfide is sparse. However, a key value has been reported at a standard temperature.



Table 1: Aqueous Solubility of Difurfuryl Disulfide

Temperature (°C)	Solubility (g/L)	Method	Reference
25	0.01156	Not Specified	[1][2]

This low solubility classifies difurfuryl disulfide as "slightly soluble" in water[3][4]. It is, however, soluble in organic solvents such as alcohol and oils[3][4]. Further research is required to establish a comprehensive solubility profile across a range of temperatures and pH values.

Experimental Protocol for Solubility Determination

Standardized methods for determining the water solubility of substances with low aqueous solubility are outlined by the Organisation for Economic Co-operation and Development (OECD) Guideline 105. These methods are designed to ensure data reliability and comparability.

Workflow for Determining Aqueous Solubility (OECD 105)

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